

2-Amino-4,6-difluorobenzonitrile safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-Amino-4,6-difluorobenzonitrile

Cat. No.: B070766

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Technical Guide to the Safety of 2-Amino-4,6-difluorobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals. The toxicological properties of **2-Amino-4,6-difluorobenzonitrile** have not been fully investigated.^[1] All handling and experimental procedures should be conducted with caution by trained personnel, adhering to established laboratory safety protocols.

Chemical Identification

This section provides key identifiers for **2-Amino-4,6-difluorobenzonitrile**.

Identifier	Value
IUPAC Name	2-amino-4,6-difluorobenzonitrile[2]
CAS Number	190011-84-8[1][2][3]
Molecular Formula	C ₇ H ₄ F ₂ N ₂ [2][4]
Molecular Weight	154.12 g/mol [2][4]
Canonical SMILES	N#CC1=C(N)C=C(F)C=C1F[2]
InChI Key	NLUJKZOGZQXBJB-UHFFFAOYSA-N[2]

Hazard Identification and GHS Classification

2-Amino-4,6-difluorobenzonitrile is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary hazards are related to acute toxicity and irritation.

GHS Pictogram: GHS07 (Harmful/Irritant)[2]

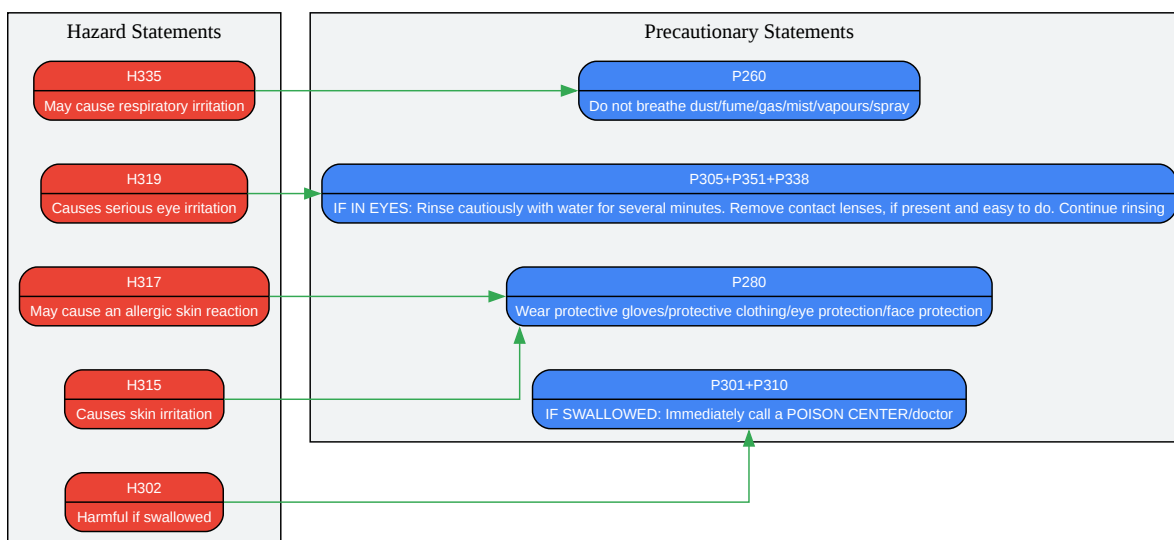
Signal Word: Warning[1][2]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Skin Sensitization	-	H317: May cause an allergic skin reaction[1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2]

Note: There may be variations in classification between suppliers.

GHS Hazard and Precautionary Statement Flow

The following diagram illustrates the logical flow from hazard identification to the necessary precautionary actions.



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Caption: Relationship between Hazard Statements and Precautionary Responses.

Physical and Chemical Properties

Limited experimental data is available for the physical and chemical properties of this compound. The following table includes available data and predicted values.

Property	Value	Source
Physical State	Solid, Crystalline Solid	[5][6]
Boiling Point	277.3 ± 40.0 °C	Predicted[5]
Density	1.36 ± 0.1 g/cm ³	Predicted[5][6]
pKa	-0.22 ± 0.10	Predicted[5][6]

Experimental Protocols

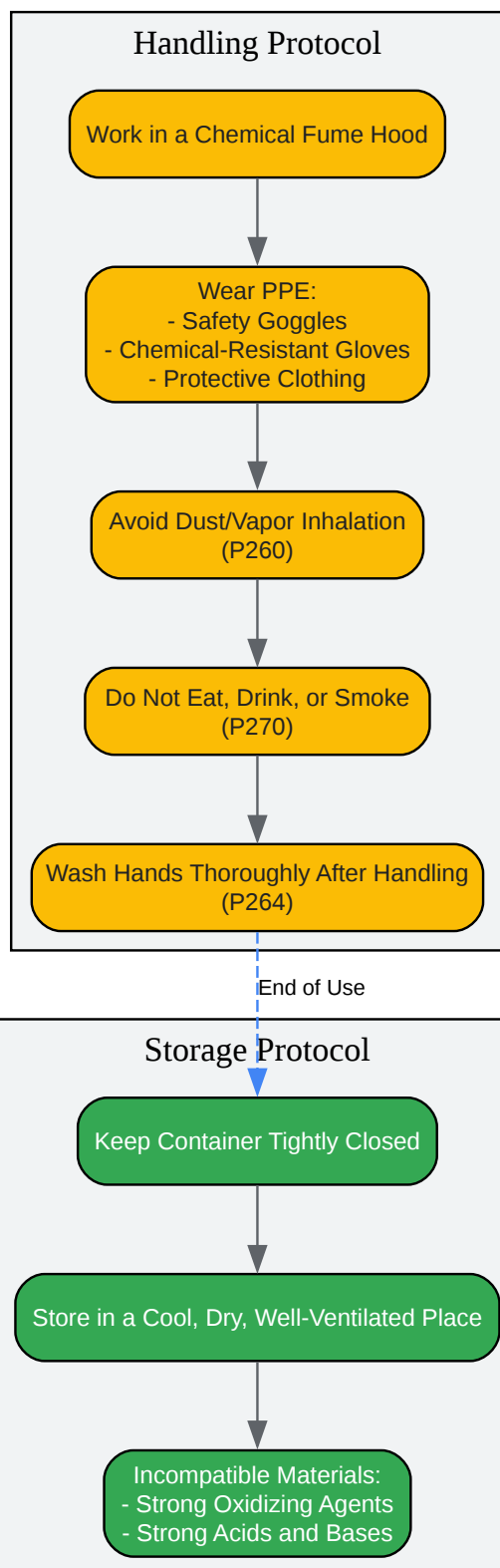
Detailed experimental protocols for the toxicological assessment of **2-Amino-4,6-difluorobenzonitrile** are not publicly available. Safety data is typically derived from standardized assays (e.g., OECD guidelines) for acute toxicity, skin and eye irritation, and sensitization. However, one supplier explicitly states that the toxicological properties of this product have not been fully investigated or determined.[1]

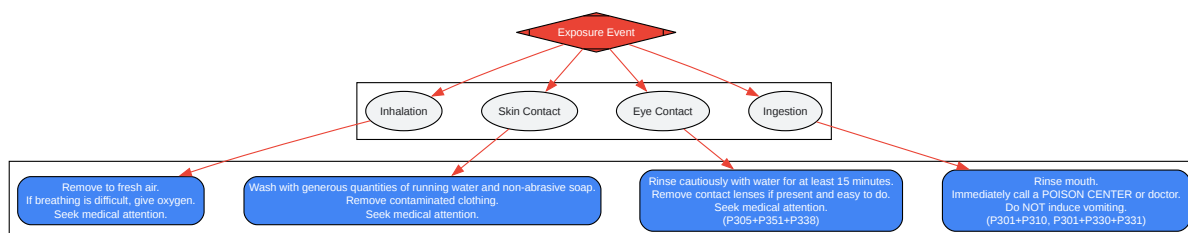
Handling, Storage, and Emergency Procedures

Strict adherence to safety protocols is mandatory when handling this compound.

Safe Handling and Storage Workflow

The diagram below outlines the standard workflow for safely managing **2-Amino-4,6-difluorobenzonitrile** in a laboratory setting.





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